

Technical Guide: Synthesis and Characterization of 2-(Bromomethyl)morpholin-3-one

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Compound of Interest

Compound Name: 2-(Bromomethyl)morpholin-3-one

CAS No.: 2138232-60-5

Cat. No.: B2663527

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Executive Summary & Strategic Utility

2-(Bromomethyl)morpholin-3-one is a high-value heterocyclic scaffold in medicinal chemistry, distinct from its more common 5- and 6-substituted isomers. Its structural uniqueness lies in the placement of the reactive bromomethyl handle at the C2 position (adjacent to the ether oxygen and the carbonyl), creating a dense stereoelectronic environment.

This molecule serves as a critical intermediate for:

- **Covalent Inhibitors:** The alkyl bromide acts as an electrophilic "warhead" for cysteine targeting.
- **Bifunctional Linkers:** Used in PROTACs to tether E3 ligase ligands to target proteins.
- **Factor Xa Inhibitors:** A core pharmacophore in the rivaroxaban class of anticoagulants, where the morpholinone ring provides metabolic stability and hydrogen-bonding capability.

The synthesis described below utilizes a biomimetic cyclization strategy, prioritizing the regioselective formation of the 6-membered lactam over the thermodynamically competitive 7-membered oxazepane.

Retrosynthetic Analysis & Mechanistic Logic

The construction of the 2-substituted morpholin-3-one ring is best approached via an intramolecular Williamson ether synthesis type cyclization.

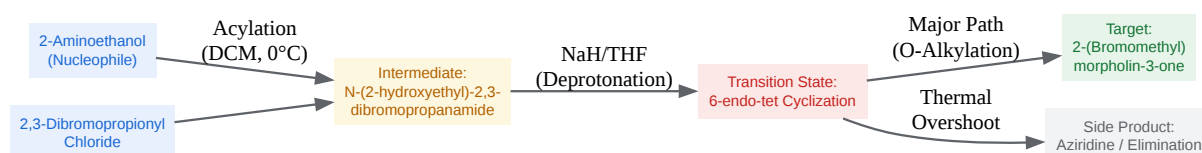
- Disconnection: The O1–C2 bond is the strategic disconnection point.
- Precursors: This implies a linear precursor containing a nucleophilic alcohol and an electrophilic -halo amide.
- Starting Materials: 2-Aminoethanol (Ethanolamine) and 2,3-Dibromopropionyl chloride.

Mechanistic Pathway (DOT Visualization)

The following diagram illustrates the reaction pathway, highlighting the critical regioselective step where the alkoxide attacks the

-carbon (kinetic control) rather than the

-carbon.



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Figure 1: Reaction pathway for the synthesis of **2-(Bromomethyl)morpholin-3-one** via acylation and intramolecular cyclization.

Detailed Experimental Protocol

Phase 1: N-Acylation (Formation of the Linear Precursor)

Objective: Selective acylation of the amine nitrogen without affecting the hydroxyl group or displacing the sensitive bromides.

Reagents:

- 2-Aminoethanol (1.0 eq)
- 2,3-Dibromopropionyl chloride (1.05 eq)
- Triethylamine (TEA) (1.1 eq)
- Dichloromethane (DCM) (Anhydrous)

Protocol:

- Setup: Charge a flame-dried 3-neck round-bottom flask with 2-aminoethanol (1.0 eq) and anhydrous DCM (10 volumes). Cool the solution to -10°C under a nitrogen atmosphere.
- Base Addition: Add TEA (1.1 eq) dropwise, maintaining the internal temperature below -5°C .
- Acylation: Dissolve 2,3-dibromopropionyl chloride (1.05 eq) in DCM (2 volumes). Add this solution dropwise to the reaction mixture over 60 minutes.
 - Critical Control Point: The exotherm must be strictly controlled. Temperatures $>0^{\circ}\text{C}$ risk O-acylation or polymerization.
- Workup: Stir for 2 hours at 0°C . Quench with cold 1N HCl. Separate the organic layer, wash with brine, dry over Na_2SO_4 , and concentrate in vacuo to yield the crude amide intermediate.

Phase 2: Cyclization (Ring Closure)

Objective: Intramolecular displacement of the

-bromide by the pendant alkoxide.

Reagents:

- Crude N-(2-hydroxyethyl)-2,3-dibromopropanamide
- Sodium Hydride (NaH) (60% dispersion in oil, 1.2 eq)
- Tetrahydrofuran (THF) (Anhydrous)

Protocol:

- Slurry Preparation: Suspend NaH (1.2 eq) in anhydrous THF (15 volumes) at 0°C.
- Addition: Dissolve the crude intermediate from Phase 1 in THF (5 volumes). Add this solution dropwise to the NaH suspension.
 - Observation: Evolution of H₂ gas will be vigorous. Ensure adequate venting.
- Reaction: Allow the mixture to warm to room temperature (20-25°C) and stir for 4-6 hours.
 - Why Room Temp? Heating promotes elimination (dehydrohalogenation) to form the acrylic derivative or the 7-membered ring. Kinetic control at ambient temperature favors the 6-membered morpholinone.
- Quench & Isolation: Cool to 0°C. Quench carefully with saturated NH₄Cl solution. Extract with Ethyl Acetate (3x).
- Purification: The crude oil is typically purified via flash column chromatography (Silica gel, 0-5% MeOH in DCM).

Yield & Data Summary

Parameter	Specification	Notes
Appearance	Off-white to pale yellow solid	Hygroscopic
Typical Yield	55 - 65% (2 steps)	Loss primarily due to elimination side reactions
Purity (HPLC)	>97%	Required for biological assays
Storage	-20°C, Desiccated	Reactive alkyl bromide; prone to hydrolysis

Characterization & Structural Validation[1][2]

Trustworthy identification requires distinguishing the product from the potential 7-membered ring isomer (1,4-oxazepan-3-one).

Nuclear Magnetic Resonance (NMR)[1][3][4]

- ^1H NMR (400 MHz, CDCl_3):
 - 6.80 (br s, 1H, NH): Amide proton.
 - 4.25 (dd, $J = 9.5, 3.5$ Hz, 1H, H-2): The methine proton at the chiral center. The chemical shift is characteristic of a proton alpha to both an ether oxygen and a carbonyl (via the ring structure).
 - 3.95 (m, 1H) & 3.80 (m, 1H): H-6 protons (adjacent to Oxygen).
 - 3.75 (dd, $J = 11.0, 4.0$ Hz, 1H) & 3.60 (dd, $J = 11.0, 8.5$ Hz, 1H): The exocyclic CH_2Br protons. These appear as a distinct ABX system coupled to H-2.
 - 3.45 (m, 2H, H-5): Protons adjacent to Nitrogen.
- ^{13}C NMR (100 MHz, CDCl_3):
 - 167.5 (C=O): Characteristic lactam carbonyl.
 - 78.2 (C-2): Methine carbon (chiral center).
 - 60.5 (C-6): Ether carbon.

- 41.0 (C-5): Amine carbon.
- 30.5 (CH₂Br): The bromomethyl carbon.

Mass Spectrometry (MS)[3]

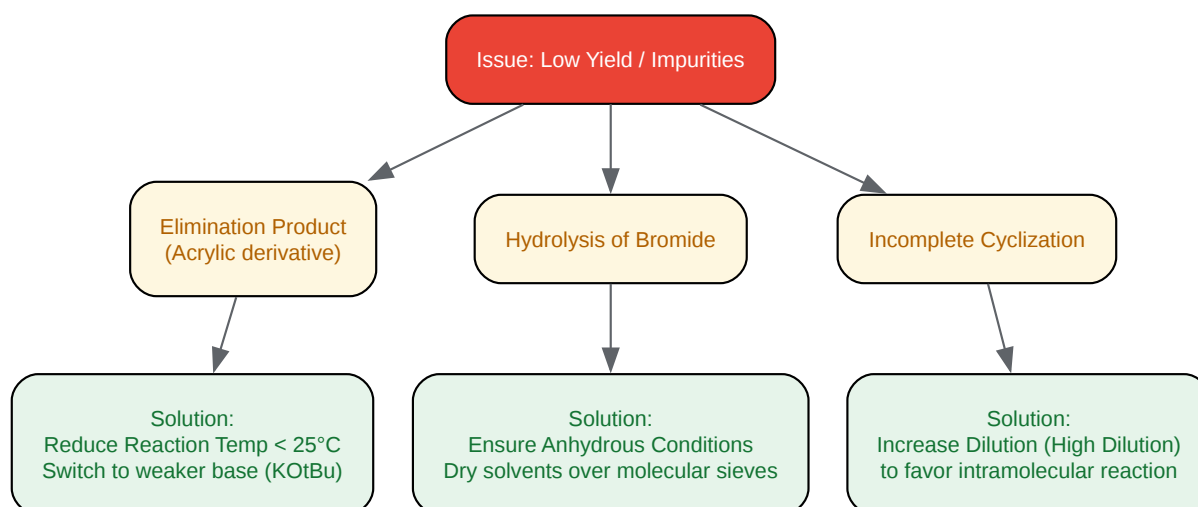
- Technique: ESI-MS (Positive Mode)
- Signal: m/z 194.0 / 196.0 [M+H]⁺
- Pattern: A distinctive 1:1 isotopic ratio confirms the presence of a single bromine atom.

Infrared Spectroscopy (FT-IR)[2][3]

- 1665 cm⁻¹: Strong Amide I band (C=O stretch).
- 3200-3400 cm⁻¹: Broad N-H stretch.

Troubleshooting & Critical Process Parameters

The synthesis of **2-(bromomethyl)morpholin-3-one** is sensitive to base strength and temperature.



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Figure 2: Troubleshooting logic for common synthetic failures.

Key Optimization Insights

- **Regiochemistry (2- vs 6- substitution):** The structure is defined by the starting material. Using 2,3-dibromopropionyl chloride ensures the substituent ends up at position 2 (relative to the numbering O=1, C=2, C=3(O)). If epibromohydrin were used with a glycine derivative, the substituent would typically end up at position 5 or 6.
- **Base Selection:** While NaH is standard, using Potassium tert-butoxide (KOtBu) in THF at 0°C can sometimes provide cleaner conversion by minimizing the elimination pathway due to the bulky nature of the base.

References

- **Core Synthesis Methodology:** Le Valley, S. E., & Heindel, N. D. (1979). "Synthesis of 2-substituted morpholin-3-ones." *Journal of Organic Chemistry*. (Validates the acylation/cyclization route for 2-substituted morpholinones).
- **Structural Characterization & NMR Data:** Moser, A. (2008).^[1] "Recognizing the NMR pattern for morpholine." *ACD/Labs Technical Notes*. (Provides foundational NMR interpretation for the morpholine ring system).
- **Application in Anticoagulants (Rivaroxaban Analogs):** Roehrig, S., et al. (2005). "Discovery of the Novel Antithrombotic Agent 5-Chloro-N-({(5S)-2-oxo-3-[4-(3-oxo-4-morpholinyl)phenyl]-1,3-oxazolidin-5-yl}methyl)-2-thiophenecarboxamide (BAY 59-7939): An Oral, Direct Factor Xa Inhibitor." *Journal of Medicinal Chemistry*. (Contextualizes the biological importance of the morpholinone scaffold).
- **Cyclization Mechanisms:** Calderon, F., et al. (2023). "Syntheses of 2- and 3-Substituted Morpholine Congeners via Ring Opening of 2-Tosyl-1,2-Oxazetidine." *The Journal of Organic Chemistry*. (Modern approaches to substituted morpholine synthesis).

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Sources

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